

Application Notes and Protocols for the Synthesis and Purification of RM-581

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Compound of Interest

Compound Name: RM-581
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This document provides a detailed protocol for the multigram synthesis and purification of **RM-581**, an orally active aminosteroid derivative with demonstrated anticancer activity. The protocols described herein are based on a convergent synthetic route that avoids chromatographic purification, yielding high-purity crystalline **RM-581**.^[1]

Introduction

RM-581 is an aminosteroid derivative that has shown significant cytotoxic activities in various cancer models, including pancreatic, prostate, and breast cancers.^{[1][2][3]} Its mechanism of action involves the induction of endoplasmic reticulum (ER) stress, leading to apoptosis in cancer cells.^{[2][4][5]} The ability to synthesize and purify **RM-581** in large quantities with high purity is crucial for further preclinical and clinical development. The following protocols detail an optimized synthetic route starting from commercially available estrone.^[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for the multi-step synthesis of **RM-581**.

Step	Product	Starting Material	Reagents	Yield	Purity (HPLC)
1	2-Bromo-3-methoxyestra-1,3,5(10)-trien-17-one	Estrone	NBS, DCM	-	-
2	2-Nitro-3-methoxyestra-1,3,5(10)-trien-17-one	2-Bromo-3-methoxyestra-1,3,5(10)-trien-17-one	aq. NaNO ₂ , AcOH	-	-
3	2-Amino-3-methoxyestra-1,3,5(10)-trien-17-one	2-Nitro-3-methoxyestra-1,3,5(10)-trien-17-one	Pd(OH) ₂ /C, H ₂	-	-
4	3-Methoxy-2-(piperazin-1-yl)estra-1,3,5(10)-trien-17-one (Compound 3)	2-Amino-3-methoxyestra-1,3,5(10)-trien-17-one	bis(2-chloroethyl)amine-HCl	-	-
5	17 α -Ethynyl-3-methoxy-2-(piperazin-1-yl)estra-1,3,5(10)-trien-17 β -ol (Compound 4)	Compound 3	Lithium acetylide-ethylenediamine complex	94% (crude)	96.9%
6	RM-581	Compound 4	1-Quinolin-2-ylcarbonyl-L-proline-TFA salt, COMU, DIPEA	Overall 15% from Estrone	99.6%

Experimental Protocols

Synthesis of 17 α -Ethyne-3-methoxy-2-piperazine-estra-1(10),2,4-trien-17 β -ol (Compound 4)^[1]

- To a solution of 3-Methoxy-2-(piperazin-1-yl)estra-1,3,5(10)-trien-17-one (Compound 3) (46.4 g, 126.0 mmol) in anhydrous dimethylsulfoxide (DMSO) (1 L), add three portions of lithium acetylide-ethylenediamine complex (46.4 g, 503.8 mmol) at 60-minute intervals.
- Stir the resulting mixture for 24 hours at room temperature.
- Slowly pour the reaction mixture into cold water (3 L).
- Extract the aqueous phase with ethyl acetate (EtOAc).
- Wash the organic layer with brine, dry with anhydrous Na₂SO₄, filter, and evaporate under reduced pressure to yield Compound 4.

Synthesis of **RM-581**^[1]

- Dissolve 1-quinolin-2-ylcarbonyl-L-proline-TFA salt (13.8 g, 35.9 mmol) and COMU (15.4 g, 35.9 mmol) in anhydrous N,N-Dimethylformamide (DMF) (150 mL) under an inert atmosphere.
- Add Diisopropylethylamine (DIPEA) (15.5 mL, 89.7 mmol) and stir the mixture for 15 minutes.
- Add a solution of 17 α -Ethyne-3-methoxy-2-piperazine-estra-1(10),2,4-trien-17 β -ol (Compound 4) (11.8 g, 29.9 mmol) in anhydrous DMF (50 mL).
- Stir the reaction mixture at room temperature for 2 hours.
- Proceed with the purification protocol.

Purification of **RM-581**^[1]

This synthesis route is designed to avoid chromatographic purification.

- After the final synthesis step, perform a final silica gel filtration.

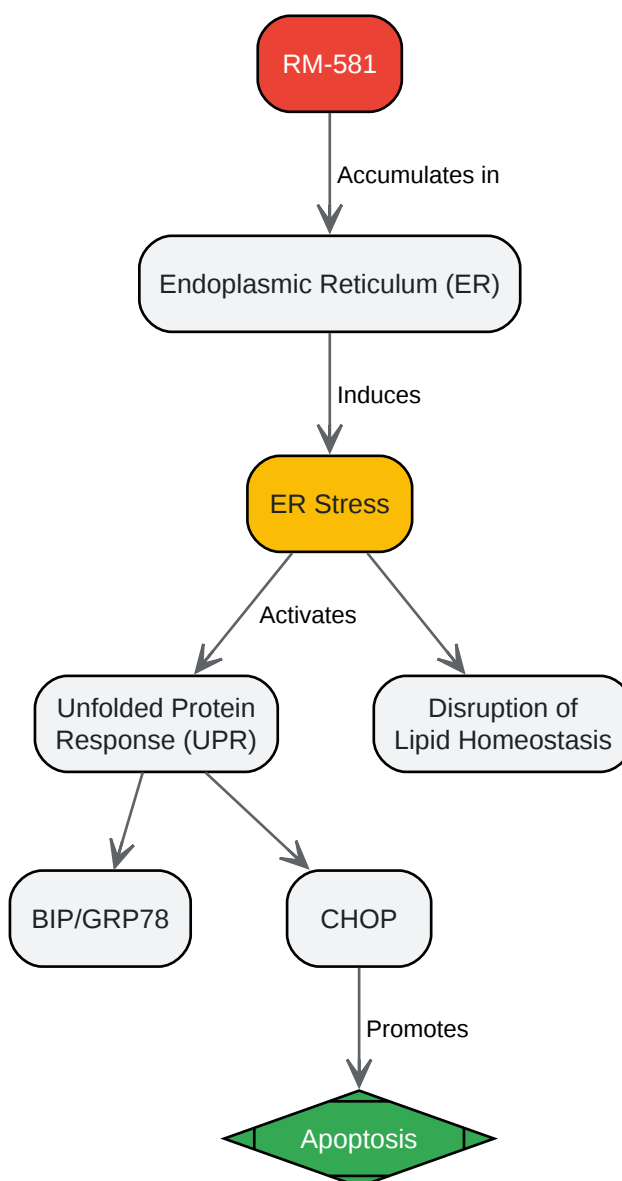
- Recrystallize the resulting product to obtain **RM-581** in a crystalline form with high purity.

Visualizations



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Caption: Synthetic workflow for **RM-581** from estrone.



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Caption: Signaling pathway of **RM-581** inducing apoptosis.

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